

Proper Disposal of 3-Ethoxybenzonitrile: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: **3-Ethoxybenzonitrile**

Cat. No.: **B1293884**

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For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical reagents are paramount to ensuring a secure and compliant laboratory environment. This document provides essential safety and logistical information for the proper disposal of **3-Ethoxybenzonitrile**, a chemical intermediate used in various research and development applications. Adherence to these procedures is critical for minimizing environmental impact and safeguarding personnel.

Essential Safety and Handling Information

Before initiating any disposal procedures, it is crucial to be fully aware of the hazards associated with **3-Ethoxybenzonitrile**. This compound is classified as harmful if swallowed, in contact with skin, or if inhaled.^{[1][2]} It can also cause skin and serious eye irritation, and may lead to respiratory irritation.^[2] Therefore, appropriate personal protective equipment (PPE), including nitrile rubber gloves, chemical safety goggles, and a lab coat, must be worn at all times when handling this substance. All operations involving **3-Ethoxybenzonitrile** should be conducted in a well-ventilated area, preferably within a chemical fume hood.^[2]

Quantitative Data Summary

The following table summarizes the key quantitative data for **3-Ethoxybenzonitrile**, compiled from various safety data sheets and chemical databases.

Property	Value	Reference
CAS Number	25117-75-3	[1] [3] [4] [5]
Molecular Formula	C9H9NO	[1] [3] [4]
Molecular Weight	147.17 g/mol	[1]
Appearance	Colorless Liquid	[2]
Boiling Point	241 - 244 °C / 465.8 - 471.2 °F	[2]
Flash Point	> 110 °C / > 230 °F	[2]
Density	1.047 g/cm ³	[2]
GHS Hazard Classifications	Acute Toxicity, Oral (Category 4), Acute Toxicity, Dermal (Category 4), Acute Toxicity, Inhalation (Category 4), Skin Irritation (Category 2), Eye Irritation (Category 2A), Specific target organ toxicity — single exposure (Category 3), Respiratory system	[1] [2]

Disposal Protocol

The universally recommended method for the disposal of **3-Ethoxybenzonitrile** is through an approved waste disposal plant.[\[2\]](#)[\[6\]](#)[\[7\]](#) Under no circumstances should this chemical be disposed of down the drain or mixed with general laboratory waste.

Step-by-Step Disposal Procedure:

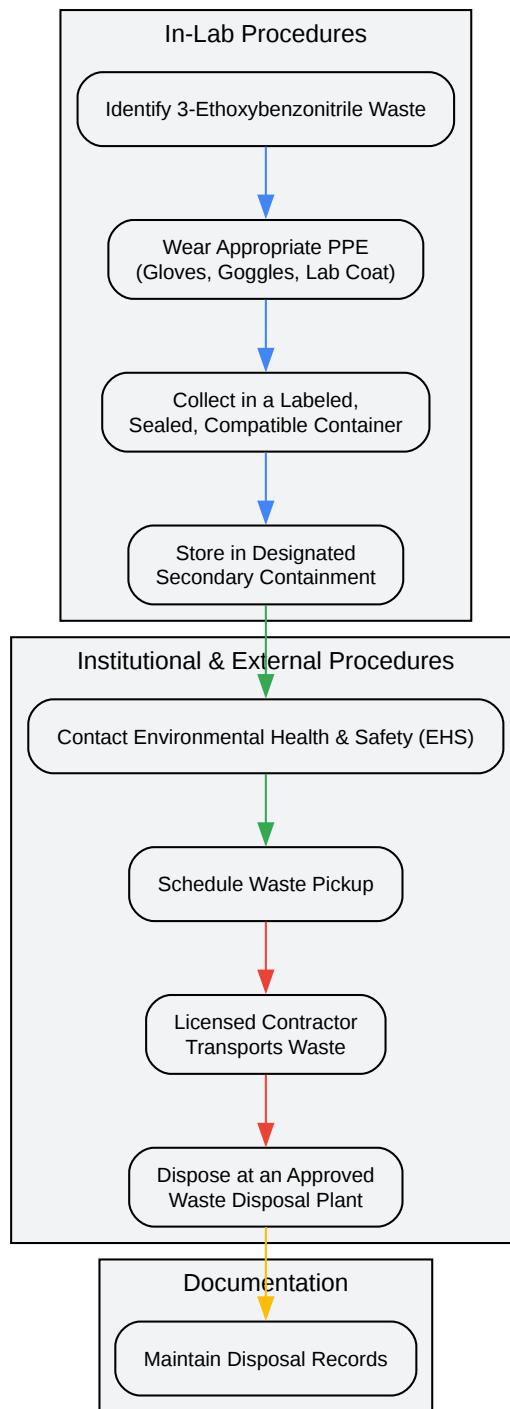
- Waste Collection:
 - Collect waste **3-Ethoxybenzonitrile** and any materials contaminated with it (e.g., paper towels, gloves, pipette tips) in a dedicated, properly labeled, and sealed waste container.
 - The container must be made of a material compatible with nitriles.

- Ensure the container is clearly labeled with "Hazardous Waste" and the full chemical name: **"3-Ethoxybenzonitrile"**.
- Storage:
 - Store the sealed hazardous waste container in a designated, well-ventilated, and secure secondary containment area, away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[\[6\]](#)
 - Consult your institution's chemical hygiene plan for specific storage duration limits.
- Engage a Licensed Waste Disposal Service:
 - Contact your institution's Environmental Health and Safety (EHS) department to arrange for the pickup and disposal of the hazardous waste.
 - Only a licensed and certified hazardous waste contractor should handle the transportation and final disposal of the chemical.
- Documentation:
 - Maintain accurate records of the amount of **3-Ethoxybenzonitrile** waste generated and the date of disposal, in accordance with your local and institutional regulations.

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **3-Ethoxybenzonitrile**.

Proper Disposal Workflow for 3-Ethoxybenzonitrile

[Click to download full resolution via product page](#)**Caption: Disposal workflow for 3-Ethoxybenzonitrile.**

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